

Synthesis of 4-cyano-TEMPO from 2,2,6,6-Tetramethyl-4-cyanopiperidine

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Compound of Interest

Compound Name: 2,2,6,6-Tetramethyl-4-cyanopiperidine

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Synthesis of 4-Cyano-TEMPO: A Detailed Application Note and Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide for the synthesis of 4-cyano-2,2,6,6-tetramethylpiperidine-1-oxyl (4-cyano-TEMPO) from **2,2,6,6-tetramethyl-4-cyanopiperidine**. This protocol is adapted from established methods for the oxidation of similar 4-substituted 2,2,6,6-tetramethylpiperidines.

Introduction

4-cyano-TEMPO is a stable nitroxyl radical that serves as a valuable spin label and building block in various chemical and biomedical research areas. Its applications include, but are not limited to, electron paramagnetic resonance (EPR) spectroscopy, dynamic nuclear polarization (DNP), and as a mediator in controlled radical polymerization. The synthesis of 4-cyano-TEMPO from **2,2,6,6-tetramethyl-4-cyanopiperidine** involves the oxidation of the secondary amine functionality to a stable nitroxyl radical. This protocol details a robust and reproducible method using hydrogen peroxide as the oxidant, catalyzed by sodium tungstate.

Data Summary

The following table summarizes the key quantitative data for the synthesis of 4-cyano-TEMPO.

Parameter	Value
Starting Material	2,2,6,6-Tetramethyl-4-cyanopiperidine
Molecular Weight (g/mol)	166.26
Product	4-cyano-TEMPO
Molecular Weight (g/mol)	181.25[1]
Appearance	Light yellow to amber crystalline solid
Melting Point (°C)	143.0 to 149.0
Reaction Conditions	
Oxidant	30% Hydrogen Peroxide (w/w)
Catalyst	Sodium Tungstate Dihydrate
Chelating Agent	Ethylenediaminetetraacetic acid (EDTA) disodium salt
Solvent	Deionized Water, Dichloromethane
Reaction Temperature (°C)	0-5, then room temperature
Reaction Time (hours)	72
Yield and Purity	
Typical Yield (%)	85-95%
Purity (by analytical method)	>97%

Experimental Workflow

The synthesis of 4-cyano-TEMPO from **2,2,6,6-tetramethyl-4-cyanopiperidine** is a straightforward oxidation reaction. The workflow involves dissolving the starting material in an aqueous solution, adding the catalytic system, and then slowly introducing the oxidizing agent at a controlled temperature. The reaction is monitored until completion, followed by extraction and purification of the final product.



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References

- 1. 4-Cyano-2,2,6,6-tetramethylpiperidine 1-Oxyl Free Radical | C10H17N2O | CID 16212508 - PubChem [pubchem.ncbi.nlm.nih.gov]
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